

# Navigating the Safe Handling of D-Galactose-d2: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: D-Galactose-d2

Cat. No.: B12397584

[Get Quote](#)

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling procedures for **D-Galactose-d2**. It is intended for informational purposes for a professional audience and is based on the safety data available for D-Galactose. No specific safety data sheet (SDS) for **D-Galactose-d2** was identified; therefore, it is assumed that the safety and handling precautions are analogous to its non-deuterated counterpart. Users should always consult the most current and specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical and adhere to all applicable institutional and governmental regulations.

## Introduction

**D-Galactose-d2** is a deuterated form of D-Galactose, a naturally occurring monosaccharide and a C-4 epimer of glucose. In research and pharmaceutical development, isotopically labeled compounds like **D-Galactose-d2** are invaluable tools for tracing metabolic pathways, elucidating reaction mechanisms, and as internal standards in quantitative analysis. While D-Galactose is generally considered to have low toxicity, proper handling and awareness of its properties are crucial for maintaining a safe laboratory environment. This guide synthesizes available safety data, outlines handling procedures, and provides experimental context for its application.

## Hazard Identification and Classification

D-Galactose is not classified as a hazardous substance according to most regulatory frameworks, including the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1][2][3] However, as with any chemical, it is not entirely without potential hazards.

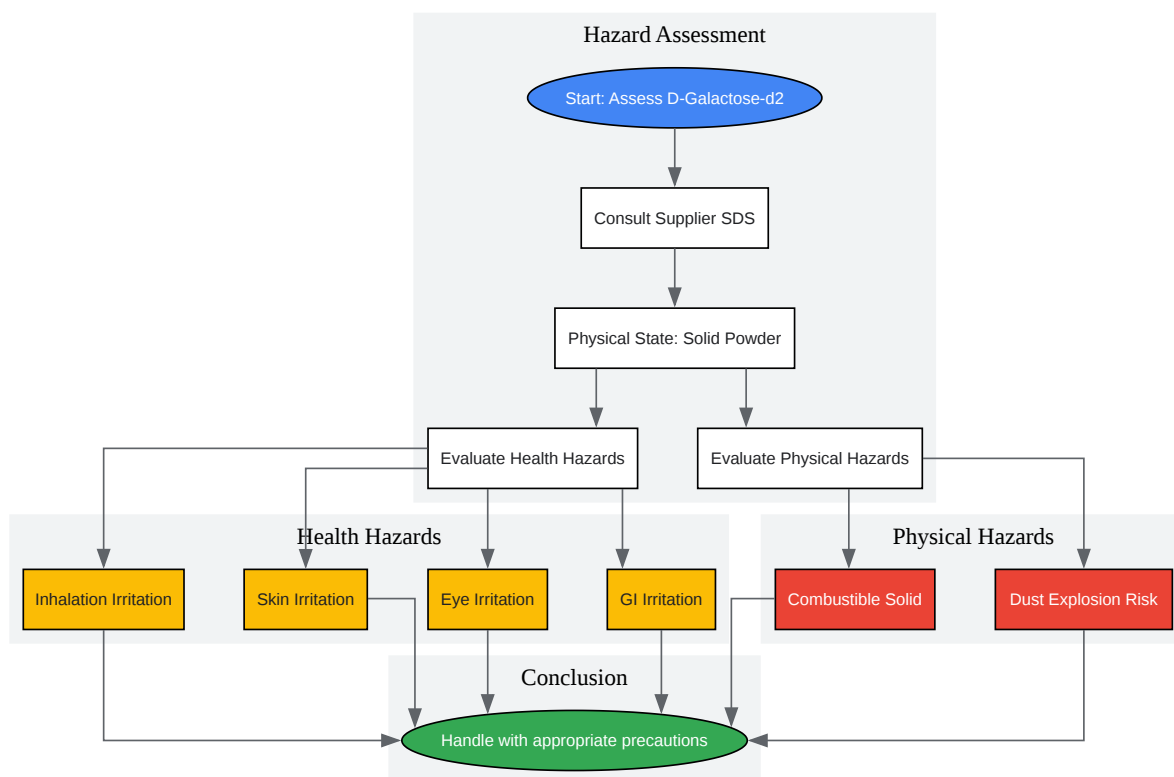
#### Potential Health Effects:

- Eye Contact: May cause mechanical irritation.[4]
- Skin Contact: May cause mild skin irritation.[4][5] Low hazard for usual industrial handling.[4]
- Inhalation: May cause respiratory tract irritation.[4][5] High concentrations of dust can lead to pneumoconiosis, with breathlessness being a primary symptom.[6]
- Ingestion: May cause gastrointestinal irritation with symptoms like nausea and vomiting.[4] It is generally considered to have low toxicity upon ingestion in typical occupational settings.[4]

#### Physical and Chemical Hazards:

- Combustibility: D-Galactose is a combustible solid.[6]
- Dust Explosion: Fine dust dispersed in the air in sufficient concentrations can form an explosive mixture with an ignition source.[7]

The following diagram illustrates the logical flow for identifying the potential hazards of **D-Galactose-d2**.



[Click to download full resolution via product page](#)

Caption: Hazard Identification Flowchart for **D-Galactose-d2**.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of D-Galactose is presented in the table below. These values are expected to be very similar for **D-Galactose-d2**.

Property	Value	Reference
Molecular Formula	C6H12O6	[1]
Molecular Weight	180.16 g/mol	[1]
Appearance	White crystalline powder	[6]
Odor	Odorless to malt-like	[6][8]
Melting Point	168-170 °C	[4]
Solubility in Water	680 g/L at 25 °C	[6]
pH	5.0 - 7.0 (for a 180 g/L solution at 25 °C)	[5]
Stability	Stable under recommended storage conditions	[1][5]

## Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure safety.

Engineering Controls:

- Use in a well-ventilated area.[7]
- Provide appropriate exhaust ventilation at places where dust is formed.[1][5]
- For handling large quantities, use of a fume hood is recommended.[7]
- Dust control equipment should be designed to prevent dust leakage and may require explosion relief vents.[7]
- Emergency eye wash fountains and safety showers should be readily available.[7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[1][4]

- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[\[1\]](#)[\[4\]](#)
- Respiratory Protection: For operations generating significant dust, a NIOSH-approved respirator is recommended.[\[4\]](#)

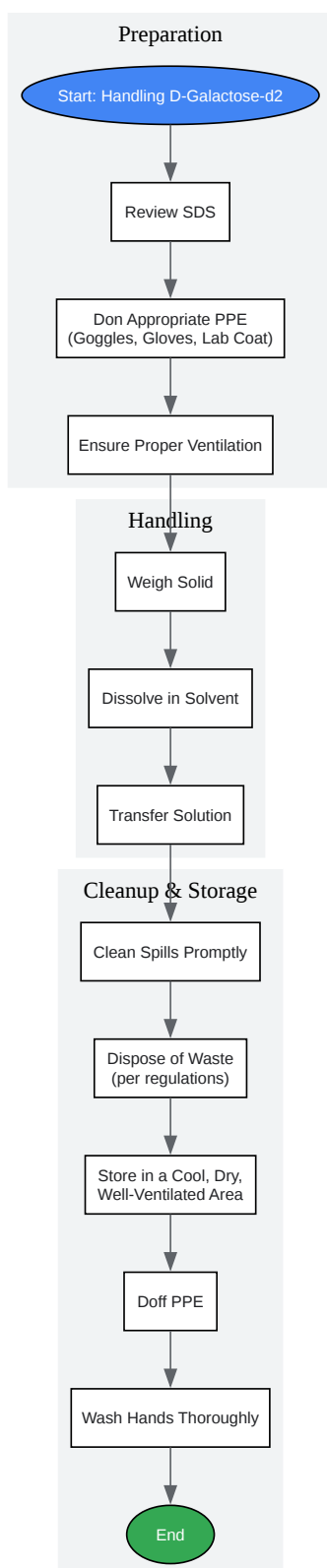
#### General Hygiene Practices:

- Avoid contact with eyes, skin, and clothing.[\[4\]](#)
- Do not eat, drink, or smoke when handling the chemical.[\[7\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Keep away from food, beverages, and feed.[\[7\]](#)

#### Storage:

- Store in a cool, dry, well-ventilated area.[\[4\]](#)
- Keep containers tightly closed when not in use.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[7\]](#)
- The recommended storage temperature is between 15–25 °C.[\[2\]](#)

The following diagram outlines a safe handling workflow for **D-Galactose-d2** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Safe Handling Workflow for **D-Galactose-d2**.

## Accidental Release and First Aid Measures

### Accidental Release:

- **Minor Spills:** For small spills, sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[\[6\]](#) The spill area should then be cleaned.
- **Major Spills:** In the event of a large spill, evacuate the area and ensure adequate ventilation.[\[6\]](#) Wear appropriate PPE, including respiratory protection.[\[6\]](#) Prevent the material from entering drains or waterways.[\[6\]](#)

### First Aid:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[4\]](#) Seek medical attention if irritation persists.[\[4\]](#)
- **Skin Contact:** Wash the affected area with soap and water.[\[4\]](#) Remove contaminated clothing.[\[4\]](#)
- **Inhalation:** Move the exposed individual to fresh air.[\[7\]](#) If breathing is difficult, give oxygen.[\[7\]](#) Seek medical attention if discomfort continues.[\[7\]](#)
- **Ingestion:** Rinse the mouth with water.[\[1\]](#) Do not induce vomiting.[\[7\]](#) Seek medical attention if symptoms persist.[\[7\]](#)

## Toxicological and Ecological Information

### Toxicological Information:

- **Acute Toxicity:** No significant acute toxicological data has been identified in literature searches.[\[6\]](#) The substance is not classified as acutely toxic.[\[2\]](#)
- **Carcinogenicity:** This substance is not listed as a carcinogen by IARC (International Agency for Research on Cancer).[\[1\]](#)[\[3\]](#)
- **Other Toxicological Information:** The chemical, physical, and toxicological properties have not been thoroughly investigated.[\[1\]](#)[\[5\]](#)

#### Ecological Information:

- Persistence and Degradability: Expected to have low persistence in water and soil.[\[6\]](#)
- Bioaccumulation: Does not significantly accumulate in organisms.[\[2\]](#)
- Environmental Fate: Do not let the product enter drains or surface water.[\[1\]](#)[\[3\]](#)

## Experimental Protocol Example: Induction of an Aging Model

D-Galactose is frequently used in animal studies to induce a state of accelerated senescence, which serves as a model for aging research. The following is a generalized protocol based on published studies.

Objective: To induce an accelerated aging phenotype in rodents using D-Galactose administration.

#### Materials:

- D-Galactose
- Sterile saline solution (0.9% NaCl)
- Experimental animals (e.g., mice or rats)
- Syringes and needles for injection (if applicable)
- Standard laboratory animal housing and care facilities

#### Methodology:

- Animal Acclimatization: House animals in a controlled environment (temperature, humidity, light/dark cycle) with ad libitum access to food and water for at least one week before the experiment.
- Preparation of D-Galactose Solution: On each day of administration, prepare a fresh solution of D-Galactose in sterile saline. A common concentration used is 100 mg/mL.[\[9\]](#)



- Administration: Administer D-Galactose to the experimental group daily for a period of several weeks (e.g., 6-8 weeks). A common dosage is in the range of 100-500 mg/kg of body weight.[10] Administration can be via subcutaneous or intraperitoneal injection.[9] The control group should receive an equivalent volume of the saline vehicle.
- Monitoring: Monitor the animals regularly for changes in body weight, general health, and behavior.
- Endpoint Analysis: At the conclusion of the treatment period, various physiological and biochemical markers of aging can be assessed. These may include cognitive function tests, analysis of oxidative stress markers in tissues, and histological examination of organs.[10] [11]

## Conclusion

**D-Galactose-d2** is a valuable tool in scientific research. While it is not classified as a hazardous material, a thorough understanding of its properties and adherence to safe laboratory practices are essential. This guide provides a framework for the safe handling, storage, and use of **D-Galactose-d2**, emphasizing the importance of engineering controls, appropriate personal protective equipment, and emergency preparedness. Researchers should always consult the specific SDS provided by the manufacturer and follow all institutional safety guidelines.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. carlroth.com [carlroth.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. D-Galactose (59-23-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]

- 5. isotope.com [isotope.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. westliberty.edu [westliberty.edu]
- 8. d(+)-Galactose SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 9. d-Galactose High-Dose Administration Failed to Induce Accelerated Aging Changes in Neurogenesis, Anxiety, and Spatial Memory on Young Male Wistar Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Distinct signatures on d-galactose-induced aging and preventive/protective potency of two low-dose vitamin D supplementation regimens on working memory, muscular damage, cardiac and cerebral oxidative stress, and SIRT1 and calstabin2 downregulation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. D-galactose induced inflammation lipid peroxidation and platelet activation in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Navigating the Safe Handling of D-Galactose-d2: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12397584#d-galactose-d2-safety-data-sheet-and-handling]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)